

# Glomeratose A: An Obscure Natural Product with Limited Available Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *GlomeratoseA*

Cat. No.: *B10818052*

[Get Quote](#)

For researchers, scientists, and drug development professionals, Glomeratose A presents as a chemical entity with a confirmed structure but a near-complete absence of published biological or pharmacological data. Despite its availability from chemical suppliers and its inclusion in chemical databases, a comprehensive understanding of its properties, biological activity, and potential therapeutic applications remains elusive.

Currently, the scientific literature lacks in-depth studies on Glomeratose A, making it impossible to provide a detailed technical guide on its core attributes. The information available is limited to its basic chemical identity.

## Chemical Structure and Properties

Glomeratose A is a complex natural product, identified by the CAS number 202471-84-9. Its systematic chemical name is ((2S,3S,4R,5R)-4-hydroxy-2,5-bis(hydroxymethyl)-2-((2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl)oxyoxolan-3-yl) (E)-3-(3,4,5-trimethoxyphenyl)prop-2-enoate. The molecule is a glycoside, consisting of a sugar moiety linked to a phenylpropanoid derivative.

A recent 2023 study in the context of network pharmacology on Traditional Chinese Medicine identified Glomeratose A as a constituent of a Polygala-Acorus formulation.<sup>[1]</sup> However, this study did not include experimental work on the isolated compound.

Below is a summary of the known chemical properties of Glomeratose A.

Property	Value	Source
CAS Number	202471-84-9	
Molecular Formula	C24H34O15	Vendor Data
Molecular Weight	562.52 g/mol	Vendor Data
Systematic Name	((2S,3S,4R,5R)-4-hydroxy-2,5-bis(hydroxymethyl)-2-((2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl)oxyoxolan-3-yl) (E)-3-(3,4,5-trimethoxyphenyl)prop-2-enoate	PubChem
PubChem CID	73157754	<a href="#">[1]</a>

## Data Presentation

A thorough search of scientific databases reveals no published quantitative data regarding the biological or pharmacological properties of Glomeratose A. There are no available studies detailing its efficacy, potency, pharmacokinetic, or pharmacodynamic profiles.

## Experimental Protocols

Consistent with the lack of quantitative data, there are no published experimental protocols detailing the isolation, synthesis, or biological evaluation of Glomeratose A. While its presence in a traditional herbal formula is noted, the methods for its specific extraction and characterization from that source are not provided in the available literature.

## Signaling Pathways and Logical Relationships

Due to the absence of any research on the biological activity or mechanism of action of Glomeratose A, there are no known signaling pathways associated with this compound. Consequently, no diagrams for signaling pathways, experimental workflows, or logical relationships can be generated.

## Conclusion

Glomeratose A remains an enigmatic molecule for the scientific community. While its chemical structure is defined, its biological role and potential as a therapeutic agent are entirely unexplored in the public domain. For researchers in drug discovery and natural product chemistry, Glomeratose A represents a truly novel starting point, with the significant caveat that any investigation would be entering uncharted territory. The development of a comprehensive technical guide or whitepaper is not feasible until primary research on this compound is conducted and published.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Mechanism of Polygala-Acorus in Treating Autism Spectrum Disorder Based on Network Pharmacology and Molecular Docking - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Glomeratose A: An Obscure Natural Product with Limited Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10818052#glomeratosea-chemical-structure-and-properties]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)